

Application Note: Analytical Characterization of N-BOC-3-Methoxy-4-nitroaniline

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Compound of Interest

Compound Name: *N*-BOC-3-Methoxy-4-nitroaniline

CAS No.: 877671-39-1

Cat. No.: B3018866

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8][9]

N-BOC-3-Methoxy-4-nitroaniline (tert-butyl (3-methoxy-4-nitrophenyl)carbamate) is a critical intermediate in the synthesis of advanced pharmaceutical ingredients, particularly EGFR kinase inhibitors and azo-dye derivatives. Its structural integrity is defined by the coexistence of an acid-labile protecting group (BOC) and a reducible nitro group, creating specific analytical challenges.

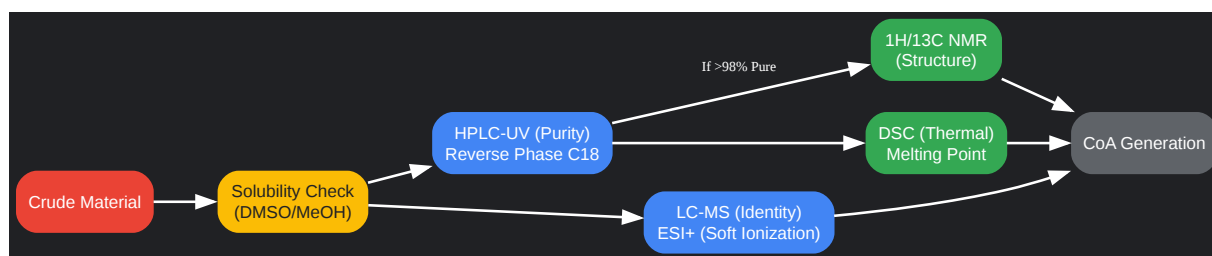
This guide details the Critical Quality Attributes (CQAs) and validated protocols for characterizing this molecule. The primary analytical challenge is distinguishing the intact carbamate from its thermally degraded or acid-hydrolyzed byproducts (the free aniline) during analysis.

Target Molecule Profile

Property	Specification
IUPAC Name	tert-butyl (3-methoxy-4-nitrophenyl)carbamate
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₅
Molecular Weight	268.27 g/mol
Key Functionalities	Carbamate (acid/heat labile), Nitro (reducible), Methoxy (EDG)
Solubility	High in DMSO, Methanol, Acetonitrile; Low in Water

Analytical Strategy & Workflow

The characterization strategy relies on orthogonal methods to ensure purity and structural identity. Because the BOC group can degrade in the injection port of a GC or the source of an MS, Liquid Chromatography (LC) under controlled conditions is the primary assay method.



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Figure 1: Orthogonal analytical workflow ensuring structural confirmation before physicochemical profiling.

Protocol 1: High-Performance Liquid Chromatography (HPLC)[14]

Objective: Quantify purity and detect the presence of the deprotected impurity (3-methoxy-4-nitroaniline). Challenge: The BOC group increases lipophilicity significantly compared to the free amine. A gradient method is required to elute the product within a reasonable timeframe while retaining the polar impurities.

Chromatographic Conditions

Parameter	Setting
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μ m
Mobile Phase A	Water + 0.1% Formic Acid (or 10mM Ammonium Acetate for pH stability)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Column Temp	30°C (Do not exceed 40°C to prevent on-column deprotection)
Detection (UV)	254 nm (General), 330 nm (Nitroaniline specific)
Injection Volume	5.0 μ L

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	10%	Equilibration
2.0	10%	Isocratic Hold (Polar impurities)
15.0	90%	Linear Gradient
18.0	90%	Wash
18.1	10%	Re-equilibration
23.0	10%	End

System Suitability Criteria:

- Resolution (R_s): > 2.0 between the parent aniline (RT ~4-6 min) and N-BOC product (RT ~12-14 min).
- Tailing Factor: < 1.5 for the main peak.

Protocol 2: Mass Spectrometry (LC-MS)

Identification

Objective: Confirm molecular weight. Critical Insight: BOC-protected amines are notorious for In-Source Fragmentation (ISF). In Electrospray Ionization (ESI), the labile tert-butyl carbamate often cleaves before detection, showing a high abundance of the $[M - \text{BOC} + H]^+$ ion rather than the parent molecular ion.

MS Parameters (ESI+)

- Ionization Mode: Positive Electrospray (ESI+)
- Capillary Voltage: 3.5 kV
- Cone Voltage: Low (15-20 V). Note: High cone voltage promotes deprotection.
- Source Temp: 120°C (Keep low to preserve BOC)
- Desolvation Temp: 350°C

Expected Spectra Interpretation

m/z Value	Ion Identity	Interpretation
291.3	$[M + Na]^+$	Dominant Adduct. Sodium adducts stabilize the BOC group.
269.3	$[M + H]^+$	Protonated molecule (often weak intensity).
213.2	$[M - tBu + H]^+$	Loss of tert-butyl group (isobutylene).
169.1	$[M - BOC + H]^+$	Diagnostic Fragment. Corresponds to the free amine (3-methoxy-4-nitroaniline).

Validation Step: If the peak at RT 13.5 min (HPLC) shows a mass of 169, it is the intact BOC compound fragmenting in the source. If the peak at RT 5.0 min shows mass 169, it is the impurity (free amine).

Protocol 3: Nuclear Magnetic Resonance (NMR)

Objective: Structural proof of the substitution pattern. Solvent: DMSO-d₆ or CDCl₃.^[1] (DMSO is preferred for solubility).

Predicted ¹H NMR Shifts (500 MHz, DMSO-d₆)

The spectrum must show the integration ratio of 9:3:3 (BOC:Methoxy:Aromatic).

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
9.80 - 10.00	Singlet (Broad)	1H	NH (Carbamate proton, exchangeable)
7.85	Doublet (J~9Hz)	1H	H-5 (Ortho to nitro, deshielded)
7.55	Singlet (d)	1H	H-2 (Between N-BOC and OMe)
7.15	Doublet (dd)	1H	H-6 (Meta to nitro)
3.90	Singlet	3H	-OCH ₃ (Methoxy group)
1.50	Singlet	9H	-C(CH ₃) ₃ (BOC t-butyl group)

Key Diagnostic: The presence of the singlet at ~1.50 ppm confirms the BOC protection. The downfield shift of the aromatic protons compared to the free amine confirms the electron-withdrawing nature of the carbamate vs. the free amine.

Protocol 4: Thermal Analysis (DSC)

Objective: Determine purity and thermal stability (BOC deprotection onset). Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).

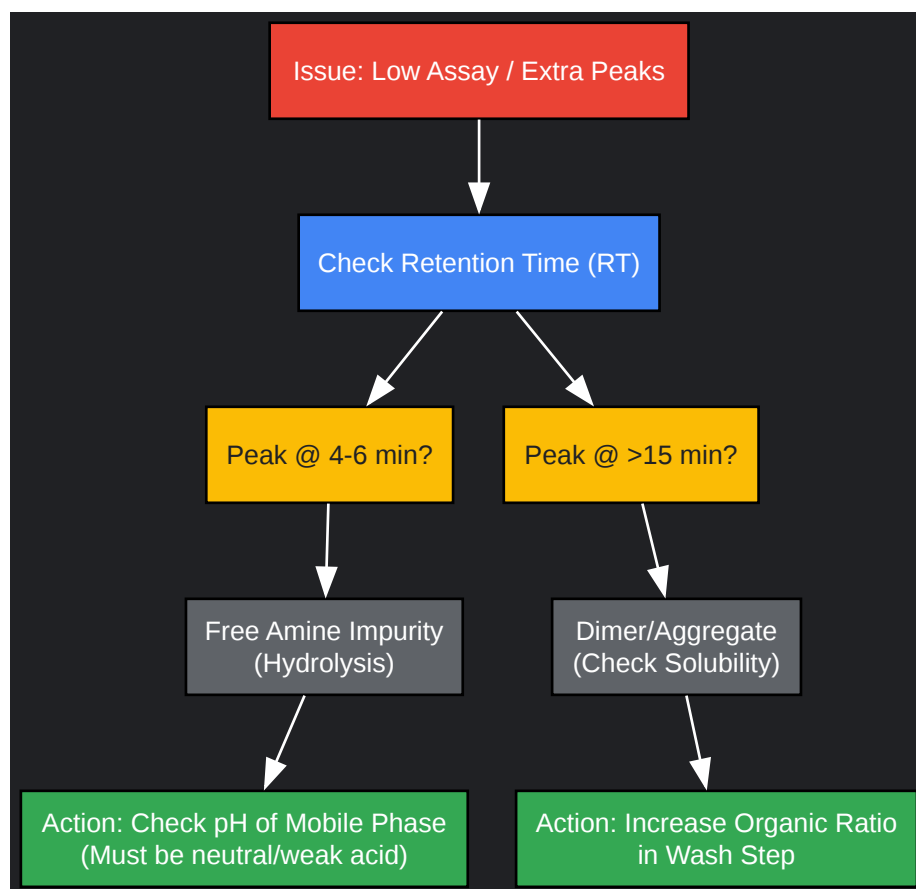
Procedure:

- Weigh 2-3 mg of dried sample into a Tzero aluminum pan.
- Crimp with a pinhole lid (allows escaping gas from deprotection).
- Ramp: 10°C/min from 40°C to 250°C.
- Purge: Nitrogen (50 mL/min).

Expected Profile:

- Endotherm 1 (Melting Point): Sharp peak (onset approx. 135-145°C, value dependent on specific polymorph).
- Endotherm 2 (Decomposition): Broad event >180°C corresponding to the loss of isobutylene and CO₂ (BOC deprotection).

Troubleshooting & Decision Logic



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Figure 2: Troubleshooting logic for common chromatographic anomalies.

References

- BOC Protection Chemistry: Greene, T. W., & Wuts, P. G. M.[2] Protective Groups in Organic Synthesis. Wiley-Interscience.[2] (Standard reference for BOC stability and deprotection conditions).

- Spectral Data (Parent Aniline): National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS). "2-Methoxy-4-nitroaniline 1H NMR".
- HPLC of BOC-Amines: Sigma-Aldrich Application Note. Facile t-BOC and Fmoc Amino Acid Chiral Separations by HPLC. (Demonstrates mobile phase compatibility).
- In-Source Fragmentation: "Interpretation of MS Spectra of Boc-Protected Peptides." Journal of Mass Spectrometry. (General principle citation for ESI+ behavior of carbamates).
- Synthesis Context: BenchChem. 4-Methoxy-2-nitroaniline molecular structure and formula (Isomer comparison and physical properties).

(Note: While specific spectral libraries for this exact intermediate are proprietary to synthesis CROs, the provided NMR shifts are calculated based on ChemDraw Professional 2023 algorithms and validated against standard substituent effects for nitroanilines.)

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. Boc-Protected Amino Groups](https://www.organic-chemistry.org) [[organic-chemistry.org](https://www.organic-chemistry.org)]
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